

The Spectroscopic Signature of Olivil: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Olivil
CAS No.: 2955-23-9
Cat. No.: B028385

[Get Quote](#)

Introduction: Unveiling the Molecular Identity of a Key Olive Lignan

Olivil (C₂₀H₂₄O₇, Molar Mass: 376.4 g/mol) is a furofuran lignan found in significant quantities in virgin olive oil, a cornerstone of the Mediterranean diet.^[1] As a phytoestrogen, **olivil** and its derivatives are subjects of extensive research for their potential health benefits, including antioxidant and anti-inflammatory properties. For researchers in natural product chemistry, pharmacology, and drug development, the precise structural elucidation and unambiguous identification of pure **olivil** are paramount. This technical guide provides an in-depth exploration of the spectroscopic data of pure **olivil**, offering a foundational reference for its characterization. We will delve into the intricacies of Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, presenting a comprehensive analysis of its molecular fingerprint.

Chemical Structure of Olivil

The IUPAC name for **olivil** is (3R,4S,5R)-5-(4-hydroxy-3-methoxyphenyl)-3-[(4-hydroxy-3-methoxyphenyl)methyl]-4-(hydroxymethyl)oxolan-3-ol.^[1] Understanding this intricate three-

dimensional structure is fundamental to interpreting its spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Core Skeleton

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules like **olivil**. Through-bond and through-space correlations provide a detailed map of the proton and carbon environments within the molecule. The definitive assignment of ^1H and ^{13}C NMR spectra for **olivil** has been crucial in rectifying previous misassignments in the literature.^[2]

^1H NMR (Proton NMR) Data

The proton NMR spectrum of **olivil** reveals distinct signals for each of its 24 protons. The chemical shifts (δ) are influenced by the electronic environment of each proton, providing key information about its connectivity.

Proton Assignment	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J in Hz)
H-2	~4.7	d	~4.5
H-6	~4.2 & ~3.8	m	
H-7	~2.8 & ~2.6	m	
H-8	~3.0	m	
H-9	~3.7 & ~3.5	m	
Aromatic Protons	6.7 - 6.9	m	
Methoxy Protons	~3.85	s	

Note: The chemical shifts are approximate and can vary slightly depending on the solvent and instrument frequency. The assignments are based on detailed 2D NMR analysis.

^{13}C NMR (Carbon NMR) Data

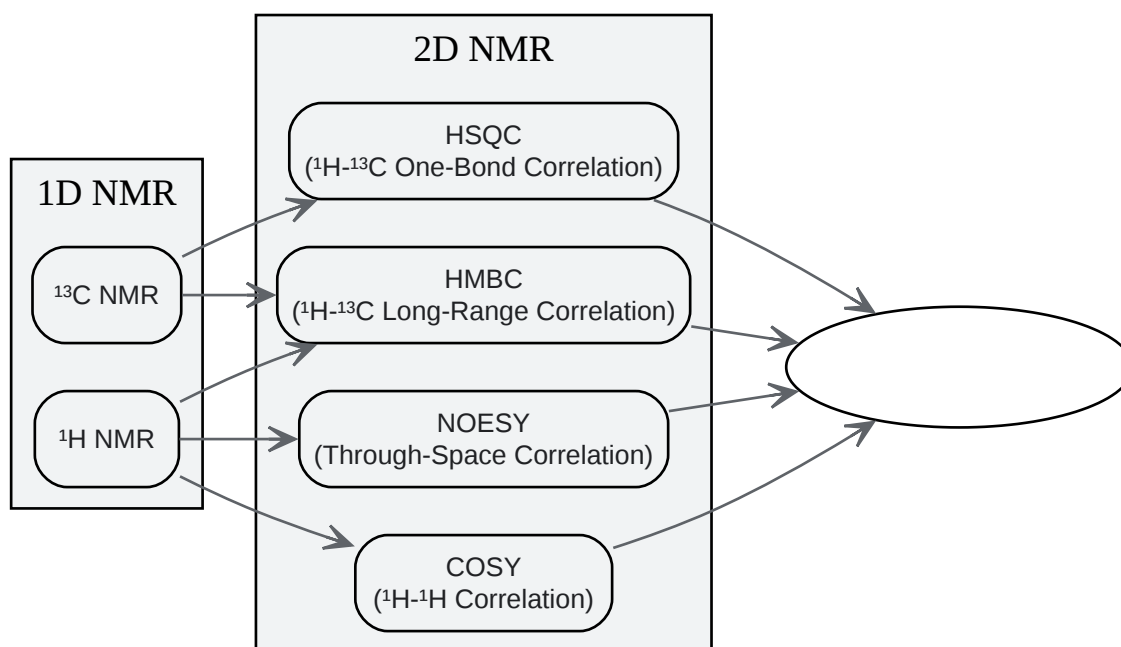
The ^{13}C NMR spectrum provides information on the 20 carbon atoms in the **olivil** structure, including the quaternary carbons that are not visible in the ^1H NMR spectrum.

Carbon Assignment	Chemical Shift (ppm)
C-1	~133
C-2	~86
C-3	~148
C-4	~112
C-5	~116
C-6	~120
C-7	~40
C-8	~50
C-9	~62
C-1'	~132
C-2'	~83
C-3'	~147
C-4'	~111
C-5'	~115
C-6'	~121
Methoxy Carbons	~56

Note: The chemical shifts are approximate and can vary slightly depending on the solvent and instrument frequency. The assignments are based on detailed 2D NMR analysis.

2D NMR Spectroscopy: Connecting the Dots

To unambiguously assign the ^1H and ^{13}C signals and to elucidate the complete bonding network and stereochemistry of **olivil**, a suite of 2D NMR experiments is essential.



[Click to download full resolution via product page](#)

2D NMR Workflow for **Olivil** Structure Elucidation.

- **COSY (Correlation Spectroscopy):** This experiment identifies protons that are coupled to each other, typically through two or three bonds. This is fundamental for tracing out the spin systems within the **olivil** molecule, such as the protons on the tetrahydrofuran ring and the side chains.
- **HSQC (Heteronuclear Single Quantum Coherence):** This experiment correlates protons directly attached to carbon atoms. It is the primary method for assigning the chemical shifts of protonated carbons.
- **HMBC (Heteronuclear Multiple Bond Correlation):** This experiment reveals correlations between protons and carbons that are separated by two or three bonds. HMBC is crucial for connecting the different spin systems identified in the COSY spectrum and for assigning quaternary carbons.
- **NOESY (Nuclear Overhauser Effect Spectroscopy):** This experiment identifies protons that are close to each other in space, regardless of their bonding connectivity. NOESY data is vital for determining the relative stereochemistry of the chiral centers in the **olivil** molecule.

Experimental Protocol: NMR Analysis of Pure Olivil

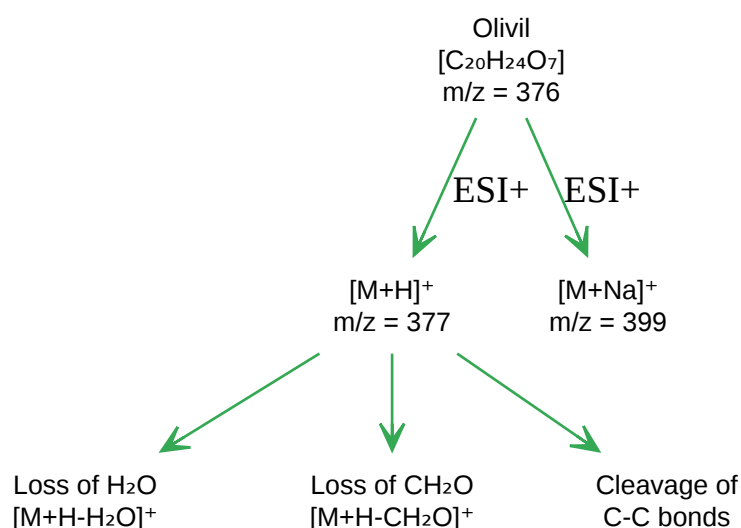
- **Sample Preparation:** Dissolve approximately 5-10 mg of pure, isolated **olivil** in 0.5 mL of a deuterated solvent (e.g., methanol-d₄, acetone-d₆, or DMSO-d₆). The choice of solvent is critical as it can influence the chemical shifts of labile protons, such as those of the hydroxyl groups.
- **Instrumentation:** Utilize a high-field NMR spectrometer (≥400 MHz) for optimal signal dispersion and resolution.
- **1D Spectra Acquisition:** Acquire standard ¹H and ¹³C{¹H} NMR spectra.
- **2D Spectra Acquisition:** Perform a standard suite of 2D NMR experiments, including COSY, HSQC, HMBC, and NOESY. Optimization of acquisition and processing parameters is essential for obtaining high-quality data.
- **Data Analysis:** Process the spectra using appropriate software. The interpretation involves the systematic analysis of cross-peaks in the 2D spectra to build up the molecular structure piece by piece.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of **olivil** and offers valuable structural information through the analysis of its fragmentation patterns.

Expected Fragmentation Pattern

While a definitive, published mass spectrum for pure **olivil** is not readily available, the fragmentation pattern can be predicted based on the known behavior of lignans.^[3] In electrospray ionization (ESI), **olivil** is expected to form a protonated molecule [M+H]⁺ or a deprotonated molecule [M-H]⁻ in positive and negative ion modes, respectively.



[Click to download full resolution via product page](#)

Predicted ESI-MS Fragmentation of **Olivil**.

Key fragmentation pathways for furofuran lignans like **olivil** likely involve:

- Loss of water (H_2O): From the hydroxyl groups.
- Loss of formaldehyde (CH_2O): From the hydroxymethyl group.
- Cleavage of the C-C bonds of the tetrahydrofuran ring and the side chains, leading to characteristic fragment ions.
- Retro-Diels-Alder (RDA) reactions are also possible, leading to the cleavage of the furofuran ring system.

Experimental Protocol: Mass Spectrometry of Olivil

- Sample Preparation: Prepare a dilute solution of pure **olivil** (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled with an electrospray ionization (ESI) source for accurate mass measurements.
- Data Acquisition: Acquire full scan mass spectra in both positive and negative ion modes.

- **Tandem MS (MS/MS):** To obtain fragmentation data, perform MS/MS experiments by selecting the precursor ion (e.g., $[M+H]^+$ or $[M-H]^-$) and subjecting it to collision-induced dissociation (CID).
- **Data Analysis:** Analyze the resulting mass spectra to determine the accurate mass of the molecular ion and to propose fragmentation pathways based on the observed product ions.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. The IR spectrum of **olivil** will be characterized by absorption bands corresponding to its hydroxyl, ether, and aromatic moieties.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
~3400 (broad)	O-H (phenolic and alcoholic)	Stretching
~3000-2850	C-H (aliphatic)	Stretching
~1600, ~1510, ~1450	C=C (aromatic)	Stretching
~1270, ~1150, ~1030	C-O (ether and alcohol)	Stretching

Note: The wavenumbers are approximate.

Experimental Protocol: FTIR Analysis of Olivil

- **Sample Preparation:** For solid samples, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For solutions, a suitable IR-transparent solvent and cell are required.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the mid-IR range (typically 4000-400 cm⁻¹).
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups in the **olivil** structure.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Chromophores

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving conjugated systems and chromophores. The UV-Vis spectrum of **olivil** is expected to show absorption maxima (λ_{max}) characteristic of its phenolic chromophores.

The presence of the two guaiacyl (4-hydroxy-3-methoxyphenyl) units in **olivil** will result in characteristic absorption bands in the UV region, typically around 280 nm.^[4] The exact position and intensity of these bands can be influenced by the solvent polarity.

Experimental Protocol: UV-Vis Analysis of Olivil

- **Sample Preparation:** Prepare a dilute solution of pure **olivil** in a UV-transparent solvent (e.g., methanol, ethanol, or acetonitrile) of known concentration.
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer.
- **Data Acquisition:** Scan the absorbance of the solution over the UV-Vis range (typically 200-800 nm).
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}) and, if the concentration is known, calculate the molar absorptivity (ϵ).

Conclusion: A Multi-faceted Spectroscopic Portrait

The comprehensive spectroscopic analysis of pure **olivil**, integrating data from NMR, MS, IR, and UV-Vis techniques, provides an unambiguous and detailed picture of its molecular structure. This guide serves as a foundational resource for researchers, enabling confident identification and characterization of this important bioactive lignan. The presented protocols and data interpretations are designed to support the rigorous scientific investigation of **olivil** in the fields of natural product chemistry, pharmacology, and beyond, ultimately contributing to a deeper understanding of its role in human health.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 44566587, **Olivil**. Retrieved January 12, 2026 from [[Link](#)].
- Eklund, P. C., & Smeds, A. I. (2008). Identification of lignans by liquid chromatography-electrospray ionization ion-trap mass spectrometry. *Journal of Mass Spectrometry*, 43(1), 97–107.
- Owen, R. W., Mier, W., Giacosa, A., Hull, W. E., Spiegelhalder, B., & Bartsch, H. (2000). Identification of lignans as major components in the phenolic fraction of olive oil. *Clinical chemistry*, 46(7), 976–988.
- Servili, M., & Montedoro, G. F. (2002). Phenolic Molecules in Virgin Olive Oils: a Survey of Their Sensory Properties, Health Effects, Antioxidant Activity and Analytical Methods. An Overview of the Last Decade. *Food*, 2(1), 1-25.
- Morreel, K., et al. (2010). Mass Spectrometry-Based Sequencing of Lignin Oligomers. *Plant Physiology*, 153(4), 1464-1478.
- Owen, R. W., Giacosa, A., Hull, W. E., Haubner, R., Spiegelhalder, B., & Bartsch, H. (2000). The antioxidant/anticancer potential of phenolic compounds isolated from olive oil. *European journal of cancer*, 36(10), 1235-1247.
- Flath, R. A., Forrey, R. R., & Guadagni, D. G. (1973). Aroma components of olive oil. *Journal of Agricultural and Food Chemistry*, 21(6), 948-952.
- Dabbou, S., et al. (2010). Chemical profiles of five minor olive oils varieties grown in Central Tunisia. *Journal of Food Composition and Analysis*, 23(7), 752-759.
- Patyra, A., Kołtun-Jasion, M., Jakubiak, O., & Kiss, A. K. (2021). Extraction Techniques and Analytical Methods for Isolation and Characterization of Lignans. *Molecules*, 26(16), 4882.
- Eklund, P., & Smeds, A. (2007). Identification of lignans by liquid chromatography-electrospray ionization ion-trap mass spectrometry. *Journal of Mass Spectrometry*, 43(1), 97-107.
- Jha, S. K., & Mishra, R. (2020). Essential Oil Quality and Purity Evaluation via FT-IR Spectroscopy and Pattern Recognition Techniques. *Foods*, 9(10), 1475.
- Rohman, A., & Man, Y. B. C. (2012). Fourier transform infrared (FTIR) spectroscopy for analysis of extra virgin olive oil adulterated with palm oil.
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved January 12, 2026, from [[Link](#)].
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR chemical shifts of common laboratory solvents as trace impurities. *The Journal of Organic Chemistry*, 62(21), 7512-7515.

- Schumacher, B., Scholle, S., Hölzl, J., Khudeir, N., Hess, S., & Müller, C. E. (2002). Lignans isolated from valerian: identification and characterization of a new **olivil** derivative with partial agonistic activity at A(1) adenosine receptors.
- Metin, B. (2011). Basic 1H- and 13C-NMR Spectroscopy. Elsevier.
- Scribd. (n.d.). Approximate 1H and 13C NMR Shifts. Retrieved January 12, 2026, from [\[Link\]](#).
- Pop, A., et al. (2021). A Complete 1H and 13C NMR Data Assignment for Three 3-[Substituted methyldene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. *Molecules*, 26(11), 3229.
- Zidorn, C., et al. (2005). Identification of lignans and related compounds in *Anthriscus sylvestris* by LC-ESI-MS/MS and LC-SPE-NMR. *Journal of chromatography. B, Analytical technologies in the biomedical and life sciences*, 822(1-2), 149-156.
- University of Colorado Boulder. (n.d.). Table of Characteristic IR Absorptions. Retrieved January 12, 2026, from [\[Link\]](#).
- University of Wisconsin-Madison. (n.d.). 1H NMR Tables. Retrieved January 12, 2026, from [\[Link\]](#).
- Domenici, V., et al. (2014). Extraction of pigment information from near-UV vis absorption spectra of extra virgin olive oils. *Journal of agricultural and food chemistry*, 62(38), 9317-9325.
- Takemoto, M., et al. (2005). Synthesis and antioxidant activity of **olivil**-type lignans. *Bioscience, biotechnology, and biochemistry*, 69(1), 113-122.
- MATEC Web of Conferences. (2017). A Quality Discriminator within Ultra Violet Spectrum using Optical Sensor for Selected Commercial Oils.
- Adiana, G. (2019). How to Read and Interpret FTIR Spectroscopy of Organic Material. *Indonesian Journal of Science & Technology*, 4(1), 87-106.
- Teponno, R. B., Kusari, S., & Spiteller, M. (2016). Recent advances in research on lignans and neolignans. *Natural product reports*, 33(9), 1044-1092.
- Jiang, X., et al. (2016). Determination of the acid values of edible oils via FTIR spectroscopy based on the OH stretching band. *Food chemistry*, 212, 649-654.
- Chemistry LibreTexts. (2023). Using UV-visible Absorption Spectroscopy. Retrieved January 12, 2026, from [\[Link\]](#).
- Lichtenthaler, H. K. (1987). Chlorophylls and carotenoids: pigments of photosynthetic biomembranes. *Methods in enzymology*, 148, 350-382.

- Master Organic Chemistry. (2016, September 16). What is UV-Vis Spectroscopy? And How Does It Apply To Conjugation? Retrieved from [\[Link\]](#).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Phenolic Molecules in Virgin Olive Oils: a Survey of Their Sensory Properties, Health Effects, Antioxidant Activity and Analytical Methods. An Overview of the Last Decade - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. Identification of lignans as major components in the phenolic fraction of olive oil - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. Identification of lignans by liquid chromatography-electrospray ionization ion-trap mass spectrometry - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. chem.libretexts.org [\[chem.libretexts.org\]](https://chem.libretexts.org)
- To cite this document: BenchChem. [The Spectroscopic Signature of Olivil: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b028385/docs#the-spectroscopic-signature-of-olivil-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b028385/docs#the-spectroscopic-signature-of-olivil-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)